

Ruthenium on Carbon: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ruthenium carbon

Cat. No.: B1368696

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CAS Number: 7440-18-8

This in-depth guide serves as a technical resource for researchers, scientists, and professionals in drug development on the use of ruthenium on carbon (Ru/C) as a catalyst. This document provides detailed specifications, experimental protocols, and an examination of the catalytic mechanism.

Specifications and Properties

Ruthenium on carbon is a highly effective heterogeneous catalyst utilized in a variety of chemical transformations. It consists of ruthenium metal finely dispersed on a high-surface-area activated carbon support. The CAS Number for ruthenium on carbon is 7440-18-8.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

General Specifications

The general properties of commercially available ruthenium on carbon are summarized in the table below.

Parameter	Specification
CAS Number	7440-18-8
Appearance	Black powder [7]
Ruthenium Content	Typically 1% to 10% by weight; 5% is common [5][6]
Support	Activated Carbon
Moisture Content	Can be supplied dry or wetted (e.g., ~50% water) [1][6]

Physical and Chemical Properties

The efficacy of ruthenium on carbon as a catalyst is intrinsically linked to its physical and chemical characteristics.

Property	Value/Description
Form	Powder [8]
Matrix	Carbon support [8]
Molecular Formula	Ru [1]
Molecular Weight (Ru)	101.07 g/mol [1]
Purity (Ruthenium Loading)	Commonly 5 wt. % loading [8]
Reaction Suitability	Catalyst for hydrogenation, dehydrogenation, and oxidation reactions [3][9]

Experimental Protocols

This section provides detailed methodologies for the preparation of ruthenium on carbon and its application in key chemical reactions.

Preparation of Ruthenium on Carbon Catalyst (Impregnation Method)

This protocol describes a general method for preparing a Ru/C catalyst via impregnation.

Materials:

- Activated carbon support (high surface area)
- Ruthenium(III) chloride hydrate ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$)
- Deionized water
- Methanol
- Drying oven
- Tube furnace
- Hydrogen gas (high purity)
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- Support Pre-treatment: Dry the activated carbon support in an oven at 110 °C for 24 hours to remove any adsorbed moisture.
- Impregnation:
 - Dissolve a calculated amount of $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ in deionized water to achieve the desired ruthenium loading (e.g., 5 wt%).
 - Add the dried activated carbon to the ruthenium chloride solution.
 - Stir the slurry at room temperature for 24 hours to ensure uniform impregnation.
- Drying:

- Remove the excess solvent by rotary evaporation under reduced pressure.
- Dry the impregnated carbon in an oven at 120 °C for 12 hours.
- Reduction:
 - Place the dried catalyst precursor in a quartz tube within a tube furnace.
 - Purge the system with an inert gas (e.g., Argon) for 30 minutes.
 - Switch to a hydrogen gas flow and heat the furnace to 400 °C at a ramp rate of 5 °C/min.
 - Hold the temperature at 400 °C for 4 hours to ensure complete reduction of the ruthenium salt to metallic ruthenium.
- Passivation and Storage:
 - Cool the catalyst to room temperature under a hydrogen atmosphere.
 - Carefully switch to an inert gas flow to passivate the catalyst surface.
 - The catalyst can be stored under an inert atmosphere. For wetted catalysts, a specific amount of deionized water is added to the dry catalyst.

Hydrogenation of an Aromatic Compound: Benzene to Cyclohexane

This protocol outlines the procedure for the hydrogenation of benzene using a 5% Ru/C catalyst.

Materials:

- Benzene
- 5% Ruthenium on Carbon (wetted, ~50% water)
- High-pressure autoclave reactor equipped with a magnetic stirrer, gas inlet, and temperature and pressure controls.

- Solvent (e.g., ethanol, optional)

Procedure:

- Reactor Setup:
 - To a high-pressure autoclave, add benzene and the 5% Ru/C catalyst. The typical catalyst loading is 1-5 mol% relative to the substrate.
- Reaction Execution:
 - Seal the reactor and purge with nitrogen or argon to remove air.
 - Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 3.0 MPa).
 - Heat the reactor to the reaction temperature (e.g., 80 °C) while stirring vigorously.
 - Maintain the reaction at the set temperature and pressure, monitoring hydrogen uptake. The reaction is typically complete within a few hours.
- Work-up and Analysis:
 - Cool the reactor to room temperature and carefully vent the excess hydrogen gas.
 - Filter the reaction mixture to remove the Ru/C catalyst.
 - The filtrate containing the product, cyclohexane, can be analyzed by Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy to determine conversion and purity.

Reduction of a Nitro Compound: Nitrobenzene to Aniline

This protocol details the reduction of nitrobenzene to aniline using Ru/C.

Materials:

- Nitrobenzene
- 5% Ruthenium on Carbon

- Ethanol (solvent)
- High-pressure hydrogenation vessel

Procedure:

- Reaction Setup:
 - In a pressure vessel, dissolve nitrobenzene in ethanol.
 - Carefully add the 5% Ru/C catalyst to the solution (catalyst loading is typically 1-2 mol%).
- Hydrogenation:
 - Seal the vessel and purge with an inert gas, followed by hydrogen gas.
 - Pressurize the vessel with hydrogen to 50 psi.
 - Stir the reaction mixture vigorously at room temperature.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Product Isolation:
 - Upon completion, carefully vent the hydrogen and purge the vessel with nitrogen.
 - Filter the reaction mixture through a pad of celite to remove the catalyst, washing the pad with ethanol.
 - Concentrate the filtrate under reduced pressure to obtain the crude aniline.
 - The product can be purified further by column chromatography if necessary.

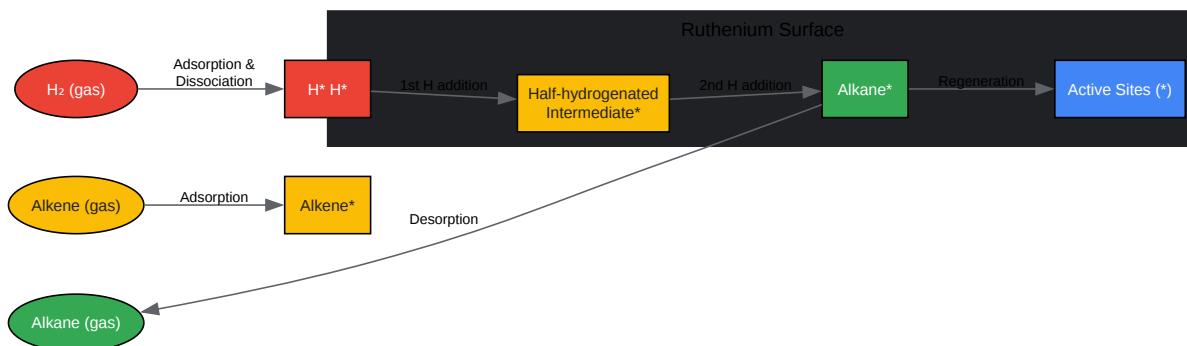
Catalytic Mechanism

The hydrogenation of unsaturated compounds over heterogeneous catalysts like ruthenium on carbon is widely described by the Langmuir-Hinshelwood mechanism. This model involves the

adsorption of both reactants onto the catalyst surface, followed by a surface reaction and subsequent desorption of the product.

The key steps in the hydrogenation of an alkene on a ruthenium surface are:

- Adsorption of Reactants: Both hydrogen (H_2) and the alkene adsorb onto the active sites of the ruthenium surface. Hydrogen typically undergoes dissociative chemisorption to form adsorbed hydrogen atoms (H^*).
- Surface Reaction: A stepwise addition of the adsorbed hydrogen atoms to the adsorbed alkene occurs. This forms a half-hydrogenated intermediate which then reacts with another adsorbed hydrogen atom.
- Desorption of Product: The resulting saturated alkane has a weaker affinity for the catalyst surface and desorbs, regenerating the active site for the next catalytic cycle.



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Langmuir-Hinshelwood mechanism for alkene hydrogenation on a Ru/C catalyst.

Applications of Ruthenium on Carbon

Ruthenium on carbon is a versatile catalyst with a broad range of applications in organic synthesis, including:

- Hydrogenation of Aromatic and Heteroaromatic Rings: Ru/C is highly effective for the saturation of aromatic systems, which can be challenging with other catalysts.
- Reduction of Carbonyl Groups: It is used for the hydrogenation of aldehydes and ketones to the corresponding alcohols.
- Reduction of Nitro Groups: As detailed in the protocol, Ru/C is an efficient catalyst for the reduction of nitro compounds to amines.
- Hydrogenolysis: In some cases, Ru/C can be used for the cleavage of C-O and C-N bonds.
- Dehydrogenation Reactions: Under the appropriate conditions, Ru/C can catalyze the removal of hydrogen from a molecule.

Safety Information

Ruthenium on carbon, particularly in its dry, reduced form, is pyrophoric and can ignite spontaneously upon exposure to air. It should be handled with care in an inert atmosphere. The wetted catalyst is significantly safer to handle. Always consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety information.

This guide provides a foundational understanding of ruthenium on carbon for researchers. For specific applications, further optimization of reaction conditions may be necessary.

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